

Methyl 2-hydroxyisobutyrate CAS number and synonyms

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Compound of Interest

Compound Name: Methyl 2-hydroxyisobutyrate

Cat. No.: B147191

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An In-Depth Technical Guide to **Methyl 2-hydroxyisobutyrate**

Introduction

Methyl 2-hydroxyisobutyrate, a versatile organic compound, serves as a critical building block and solvent in a multitude of industrial and research applications.^{[1][2]} This colorless, transparent liquid is characterized by a distinct ester smell and exhibits high solubility in both water and organic solvents, making it an ideal candidate for complex chemical processes.^{[2][3]} Its utility spans across the pharmaceutical synthesis of active ingredients, the agrochemical sector for producing pesticides, and as an industrial solvent in coatings and inks.^{[1][2]} Furthermore, its favorable safety profile and low toxicity enhance its appeal in consumer products and specialized applications like semiconductor manufacturing.^{[1][4]} This guide provides a comprehensive overview of its chemical identity, properties, synthesis, applications, and relevant biochemical pathways for professionals in research and drug development.

Chemical Identity and Synonyms

The definitive identifier for **Methyl 2-hydroxyisobutyrate** is its CAS (Chemical Abstracts Service) Registry Number.

- CAS Number: 2110-78-3^{[1][2][5][6][7][8]}

The compound is also known by several synonyms in scientific literature and commerce:

- Methyl α -hydroxyisobutyrate[5][6][7]
- Methyl 2-hydroxy-2-methylpropanoate[1][5]
- 2-Hydroxyisobutyric acid methyl ester[7]
- Methyl 2-methylactate[5][6][7]
- Propanoic acid, 2-hydroxy-2-methyl-, methyl ester[5][7][9]

Physicochemical Properties

A summary of the key physicochemical properties of **Methyl 2-hydroxyisobutyrate** is presented in the table below for easy reference and comparison.

Property	Value	References
Molecular Formula	C5H10O3	[1][5][6][8]
Molecular Weight	118.13 g/mol	[1][5][6][8]
Appearance	Colorless to light yellow, clear liquid	[1][3][5][7]
Odor	Mild, ester-like	[2][3][7]
Density	1.023 g/mL at 25 °C	[1][5]
Boiling Point	137 °C	[1][5]
Flash Point	42 °C (108 °F)	[5][6][9]
Refractive Index	n _{20/D} 1.411	[1][5]
Water Solubility	1000 g/L at 20 °C	[5]
Vapor Pressure	8.36 hPa at 25 °C	[5]

Experimental Protocols: Synthesis and Purification

Methyl 2-hydroxyisobutyrate can be synthesized through various methods. A common and efficient laboratory and industrial method is the esterification of 2-hydroxyisobutyric acid with

methanol.

Protocol 1: Self-Catalyzed Esterification

This method leverages the inherent acidity of 2-hydroxyisobutyric acid to catalyze the esterification reaction with methanol, eliminating the need for an external catalyst.[\[10\]](#)

Methodology:

- Reactants: 2-hydroxyisobutyric acid (HBA) and methanol. Methanol serves as both a reactant and a solvent.[\[10\]](#)
- Reaction Setup: The reactants are mixed in a suitable batch reactor.
- Reaction Conditions: The mixture is heated to a temperature of 120 °C for a duration of 48 hours.[\[10\]](#)
- Outcome: This process can achieve a high conversion rate of approximately 87% with no significant byproducts.[\[10\]](#)
- Purification: The resulting **Methyl 2-hydroxyisobutyrate** can be purified by distillation.

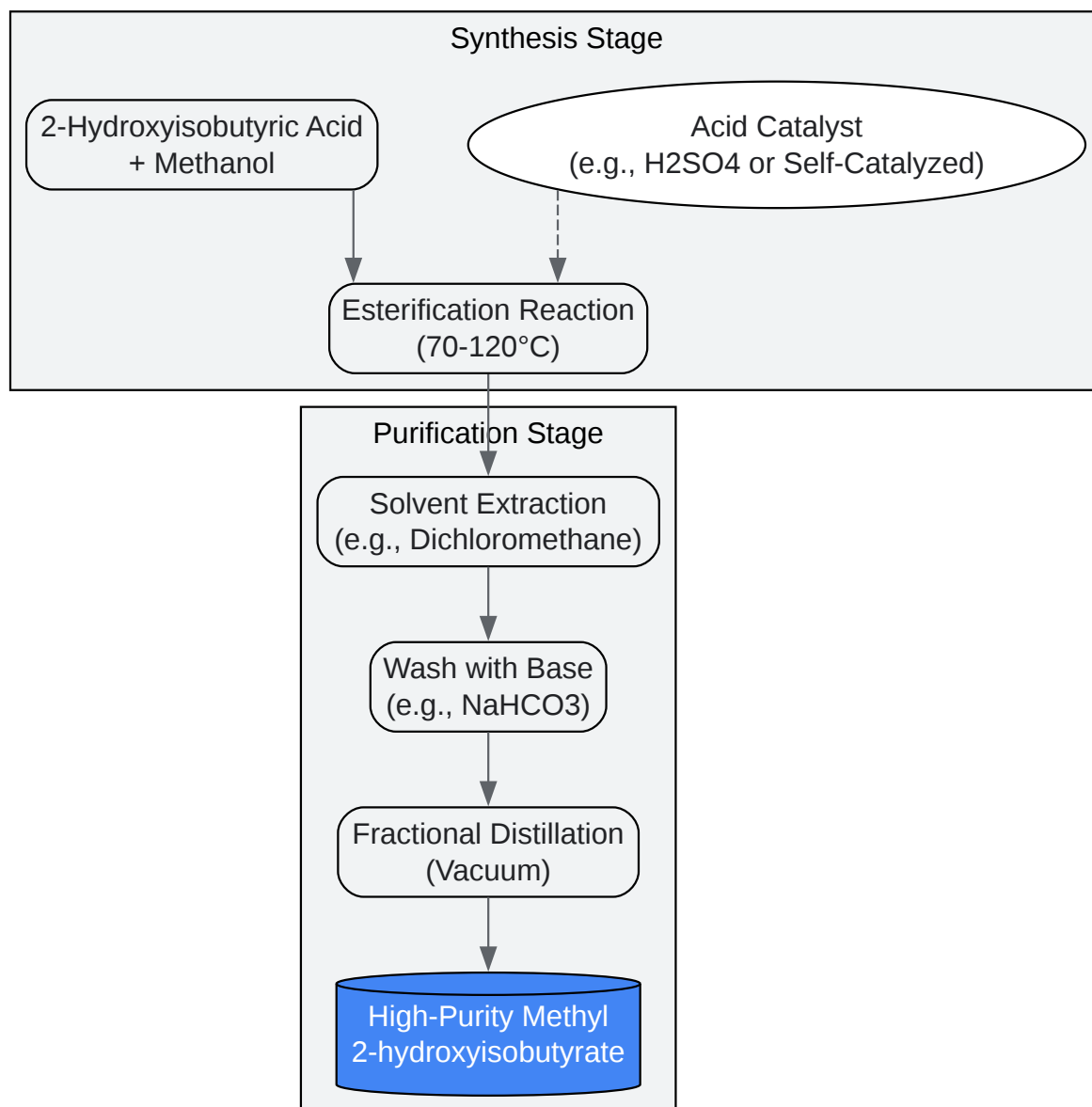
Protocol 2: Acid-Catalyzed Esterification for High Purity

For applications requiring high purity, such as in the semiconductor industry, an acid-catalyzed esterification followed by rigorous purification is employed.[\[11\]](#)

Methodology:

- Reactants: 2-hydroxyisobutyric acid, methanol, and an acid catalyst (e.g., sulfuric acid).[\[11\]](#)
Heterogeneous solid catalysts can also be used.[\[11\]](#)
- Reaction: The reactants are heated at 70-80 °C for 6 hours. This method can achieve a conversion rate of over 97%.[\[11\]](#)
- Extraction: After the reaction, the mixture is treated with a solvent like dichloromethane for extraction. The organic layer containing the product is separated.[\[11\]](#)

- Neutralization: The extracted solution is passed through sodium carbonate (Na_2CO_3) or sodium bicarbonate (NaHCO_3) to remove any residual acid.[\[11\]](#)
- Distillation: The product is purified using a multi-stage distillation column under vacuum. Antioxidants may be added to prevent degradation.[\[11\]](#)
- Final Filtration: For semiconductor-grade purity, the distilled product may be passed through metal or particle filters.[\[4\]](#)



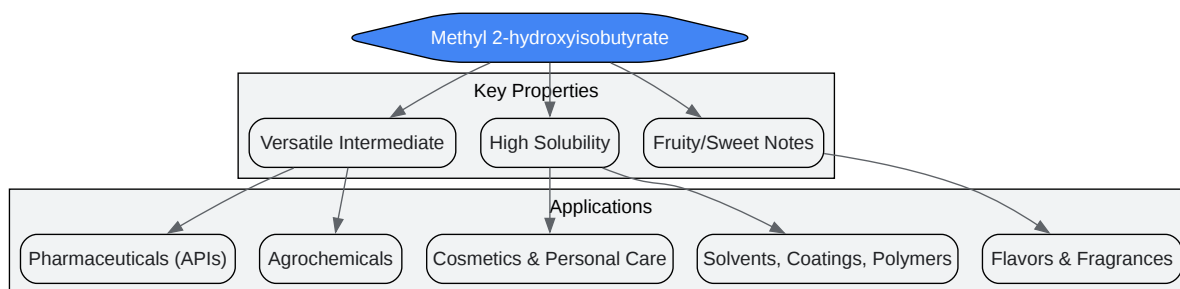
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Caption: Generalized workflow for the synthesis and purification of **Methyl 2-hydroxyisobutyrate**.

Applications in Research and Drug Development

Methyl 2-hydroxyisobutyrate's unique properties make it a valuable compound in various sectors.

- **Pharmaceuticals:** It serves as a key intermediate in the synthesis of various active pharmaceutical ingredients (APIs). Its structure allows for the precise construction of complex molecules necessary for new drug development.^{[1][2]}
- **Agrochemicals:** The compound is a building block for pesticides and other crop protection agents.^[2]
- **Cosmetics:** It functions as an effective emollient and skin-conditioning agent, improving the texture and moisture retention of creams and lotions.^[1]
- **Industrial Solvent:** Due to its excellent solubility, it is used in formulations for coatings, inks, and specialized cleaning agents.^{[2][3]} It is also used as a solvent for electronic materials.^[4]
- **Flavors and Fragrances:** It is used to create fruity and sweet notes in flavorings and perfumes.^{[1][7]}
- **Polymers:** It is involved in the production of specialty polymers used in coatings and adhesives.^[1]



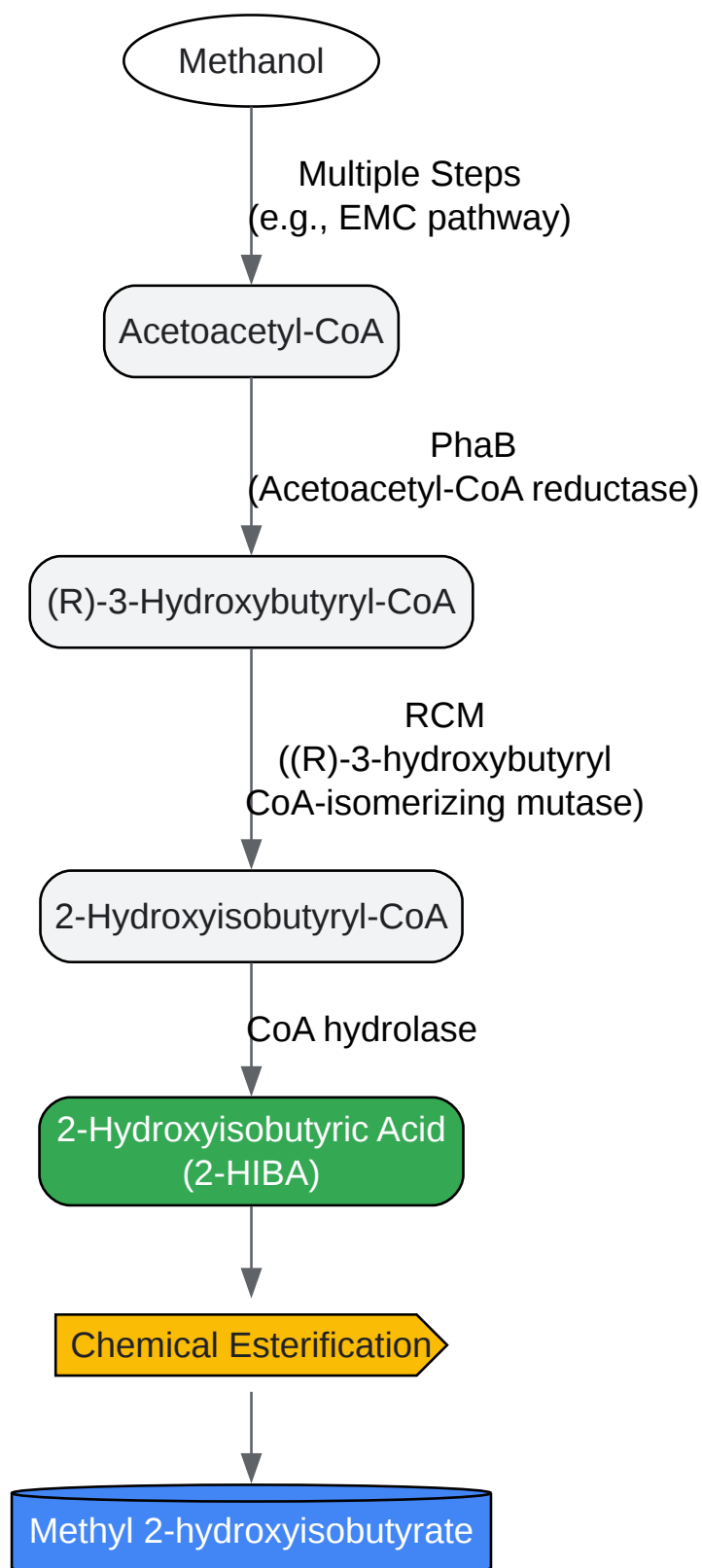
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Caption: Relationship between the properties and applications of **Methyl 2-hydroxyisobutyrate**.

Biotechnological Production Pathway

While direct signaling pathways involving **Methyl 2-hydroxyisobutyrate** are not commonly cited, its precursor, 2-hydroxyisobutyric acid (2-HIBA), is a target for biotechnological production. This is relevant for developing sustainable and bio-based routes to the final product. One such pathway involves the use of microorganisms like *Methylobacterium extorquens* AM1, which can convert methanol into 2-HIBA.^[12] This bio-produced 2-HIBA can then be esterified to yield **Methyl 2-hydroxyisobutyrate**.

The pathway leverages the native poly-3-hydroxybutyrate (PHB) metabolism and introduces specific enzymes to isomerize a key intermediate.^[12]



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Caption: Biotechnological route to 2-hydroxyisobutyric acid and subsequent conversion.

Safety and Handling

Methyl 2-hydroxyisobutyrate is classified as a flammable liquid and vapor.[6]

- Flash Point: 42 °C (108 °F)[5][6][9]
- Hazard Class: 3.2[5]
- Storage: It should be stored in a cool, dry, well-ventilated place away from sources of ignition.[5][7] Recommended storage is between 2-8°C.[5]
- Personal Protective Equipment (PPE): Standard PPE, including safety glasses, gloves, and a lab coat, should be worn when handling this chemical.[6]

Conclusion

Methyl 2-hydroxyisobutyrate is a chemical compound of significant industrial and research importance. Its well-defined physicochemical properties, coupled with its versatility as a synthetic intermediate and solvent, ensure its continued use in a wide range of applications, from the development of life-saving pharmaceuticals to the formulation of everyday consumer products. The development of both efficient chemical synthesis routes and novel biotechnological production pathways highlights its relevance in both traditional and emerging chemical manufacturing paradigms. This guide provides the foundational technical information required for researchers, scientists, and drug development professionals to effectively and safely utilize this valuable compound.

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